

Isonicotinoyl Chloride Hydrochloride: A Technical Guide for Drug Development

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Compound of Interest

Compound Name: *Isonicotinoyl chloride*
hydrochloride

Cat. No.: *B048175*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource for understanding the properties, synthesis, and applications of **isonicotinoyl chloride hydrochloride**. This versatile reagent is a critical building block in the synthesis of numerous pharmaceutical compounds, most notably the frontline anti-tuberculosis drug, isoniazid. This document provides detailed experimental protocols, quantitative data, and visualizations of key chemical and biological pathways to support researchers in their drug discovery and development endeavors.

Core Properties and Data

Isonicotinoyl chloride hydrochloride is the hydrochloride salt of isonicotinoyl chloride. The presence of the hydrochloride salt enhances the compound's stability, making it a more manageable reagent in synthetic chemistry.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ Cl ₂ NO	[1]
Molecular Weight	178.02 g/mol	
CAS Number	39178-35-3	
Appearance	White to off-white crystalline solid	[1]
Melting Point	159-161 °C	
Solubility	Soluble in methanol (50 mg/mL), ethyl acetate, acetone, and other polar organic solvents. Low solubility in water.	[1]

Synthesis and Reactions

Isonicotinoyl chloride hydrochloride is most commonly synthesized from isonicotinic acid. It serves as a potent acylating agent, readily reacting with nucleophiles such as amines and alcohols to form amides and esters, respectively.

Experimental Protocol: Synthesis of Isonicotinoyl Chloride Hydrochloride from Isonicotinic Acid

This protocol outlines a standard laboratory procedure for the synthesis of **isonicotinoyl chloride hydrochloride**.

Materials:

- Isonicotinic acid
- Thionyl chloride (SOCl₂)
- N,N-dimethylformamide (DMF) (catalytic amount)
- Anhydrous diethyl ether

- Round-bottom flask with reflux condenser
- Stirring apparatus
- Vacuum source

Procedure:

- In a round-bottom flask, combine isonicotinic acid and a catalytic amount of DMF.
- Carefully add an excess of thionyl chloride to the mixture. The reaction is exothermic and will result in the evolution of gas.
- Once the initial reaction subsides, heat the mixture to reflux and maintain for 1-2 hours to ensure complete conversion.
- After cooling to room temperature, carefully remove the excess thionyl chloride under reduced pressure.
- To the resulting residue, add anhydrous diethyl ether and stir to precipitate the **isonicotinoyl chloride hydrochloride** as a solid.
- Collect the solid product by filtration, wash with a small amount of cold diethyl ether, and dry under vacuum.

Application in Drug Synthesis: The Case of Isoniazid

A primary application of **isonicotinoyl chloride hydrochloride** is in the synthesis of isoniazid, a key pharmaceutical used in the treatment of tuberculosis.

Experimental Protocol: Synthesis of Isoniazid

This protocol details the synthesis of isoniazid from **isonicotinoyl chloride hydrochloride**.

Materials:

- **Isonicotinoyl chloride hydrochloride**

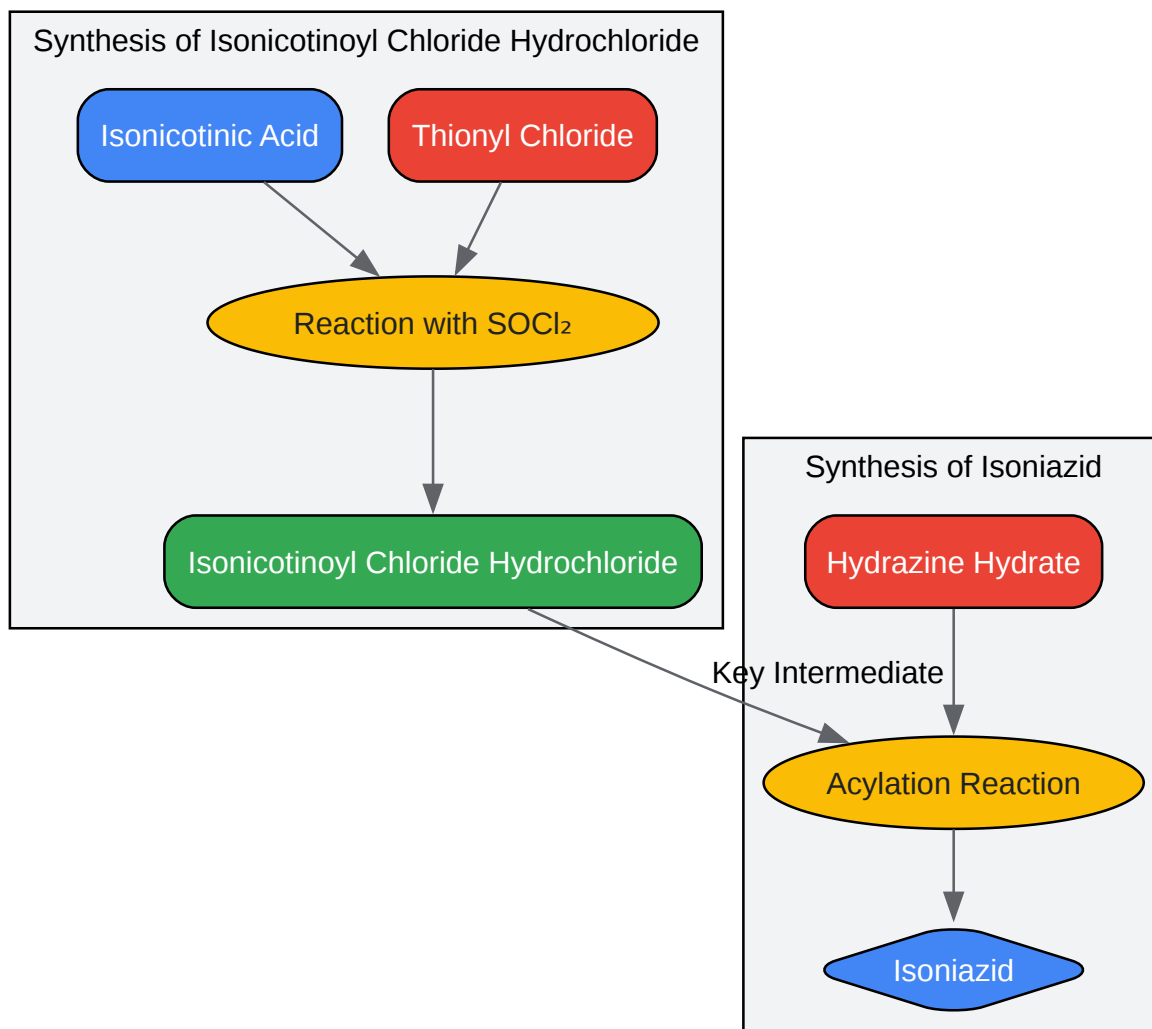
- Hydrazine hydrate
- Suitable solvent (e.g., ethanol, isopropanol)
- Stirring apparatus
- Heating apparatus

Procedure:

- Dissolve **isonicotinoyl chloride hydrochloride** in a suitable solvent in a reaction vessel.
- Slowly add hydrazine hydrate to the solution while stirring. The reaction is typically exothermic.
- After the addition is complete, heat the reaction mixture to reflux for a specified period to drive the reaction to completion.
- Upon cooling, the isoniazid product may precipitate from the solution. If not, the solvent can be removed under reduced pressure.
- The crude isoniazid can be purified by recrystallization from a suitable solvent to yield the final product.

Workflow in Drug Discovery and Synthesis

The following diagram illustrates a typical workflow from the starting material, isonicotinic acid, to the synthesis of the active pharmaceutical ingredient, isoniazid, highlighting the role of **isonicotinoyl chloride hydrochloride** as a key intermediate.



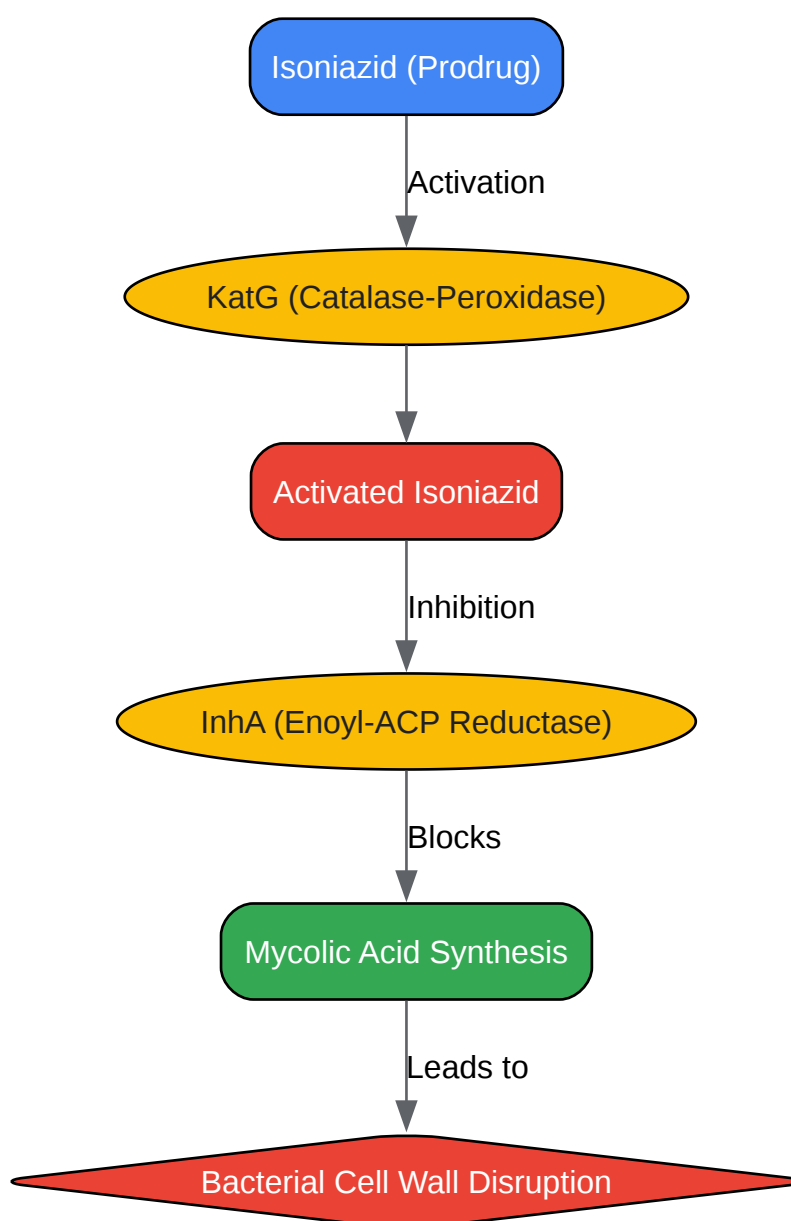
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Caption: Workflow for Isoniazid Synthesis.

Mechanism of Action: Isoniazid Signaling Pathway

Isoniazid is a prodrug that requires activation within the *Mycobacterium tuberculosis* bacterium to exert its therapeutic effect. The activated form of isoniazid targets the synthesis of mycolic acids, which are essential components of the mycobacterial cell wall.

The following diagram illustrates the mechanism of action of isoniazid.



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Caption: Isoniazid's Mechanism of Action.

Isoniazid passively diffuses into the mycobacterium, where it is activated by the catalase-peroxidase enzyme, KatG.[2] The activated form of isoniazid then covalently binds to and inhibits the enoyl-acyl carrier protein reductase, InhA.[3][4] This enzyme is a crucial component of the fatty acid synthase II (FAS-II) system, which is responsible for the synthesis of mycolic acids.[3] By inhibiting InhA, isoniazid effectively blocks mycolic acid production, leading to the disruption of the bacterial cell wall and ultimately, cell death.[3]

Conclusion

Isonicotinoyl chloride hydrochloride is a valuable and versatile reagent in the field of medicinal chemistry and drug development. Its stability and reactivity make it an ideal intermediate for the synthesis of a wide range of pharmaceutical compounds. A thorough understanding of its properties, synthetic routes, and applications, as exemplified by its role in the production of isoniazid, is essential for researchers aiming to develop new and effective therapeutic agents. The provided protocols and pathway diagrams serve as a foundational resource for the practical application and conceptual understanding of this important chemical entity.

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